

An In-depth Technical Guide to 2-Methyl-2H-indazole-3-carboxylic Acid

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Compound of Interest

Compound Name: 2-Methyl-2H-indazole-3-carboxylic acid

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Introduction

2-Methyl-2H-indazole-3-carboxylic acid is a heterocyclic compound belonging to the indazole class of molecules. The indazole scaffold is of significant interest in medicinal chemistry due to its presence in a variety of biologically active compounds. This technical guide provides a comprehensive overview of the basic properties of **2-Methyl-2H-indazole-3-carboxylic acid**, including its physicochemical characteristics, synthesis, and known biological relevance, to support its application in research and drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Methyl-2H-indazole-3-carboxylic acid** is presented below. Currently, experimental data for pKa and solubility are not readily available in the public domain.

Property	Value	Source
Molecular Formula	C ₉ H ₈ N ₂ O ₂	[1]
Molecular Weight	176.17 g/mol	[1]
Appearance	White to off-white solid (predicted)	
pKa	Data not available	
Solubility	Data not available	

Synthesis

The primary synthetic route to **2-Methyl-2H-indazole-3-carboxylic acid** involves the hydrolysis of its corresponding methyl ester, methyl 2-methyl-2H-indazole-3-carboxylate. While a specific, detailed protocol for this exact transformation is not widely published, a general experimental procedure can be adapted from the synthesis of structurally similar 2-aryl-2H-indazole-3-carboxylic acids.[2]

Experimental Protocol: Hydrolysis of Methyl 2-Methyl-2H-indazole-3-carboxylate

This protocol is a generalized procedure and may require optimization for the specific substrate.

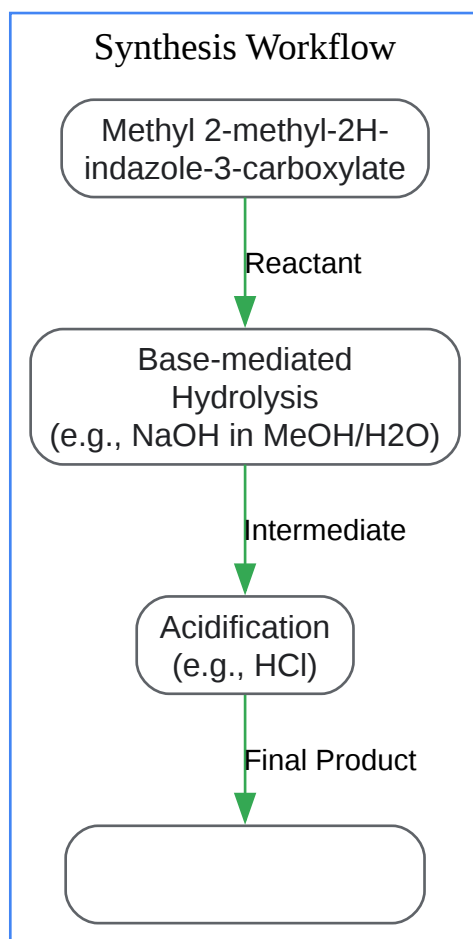
Materials:

- Methyl 2-methyl-2H-indazole-3-carboxylate
- Methanol (MeOH)
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Deionized water

Procedure:

- Dissolve methyl 2-methyl-2H-indazole-3-carboxylate in methanol.
- Add an aqueous solution of sodium hydroxide to the methanolic solution.
- Heat the reaction mixture to reflux and monitor the reaction progress by a suitable method (e.g., Thin Layer Chromatography).
- Upon completion, cool the reaction mixture to room temperature.
- Acidify the mixture with hydrochloric acid to precipitate the carboxylic acid product.
- Collect the precipitate by filtration, wash with cold deionized water, and dry under vacuum to yield **2-Methyl-2H-indazole-3-carboxylic acid**.

The following diagram illustrates the general workflow for the synthesis of **2-Methyl-2H-indazole-3-carboxylic acid** from its methyl ester.



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A generalized workflow for the synthesis of **2-Methyl-2H-indazole-3-carboxylic acid**.

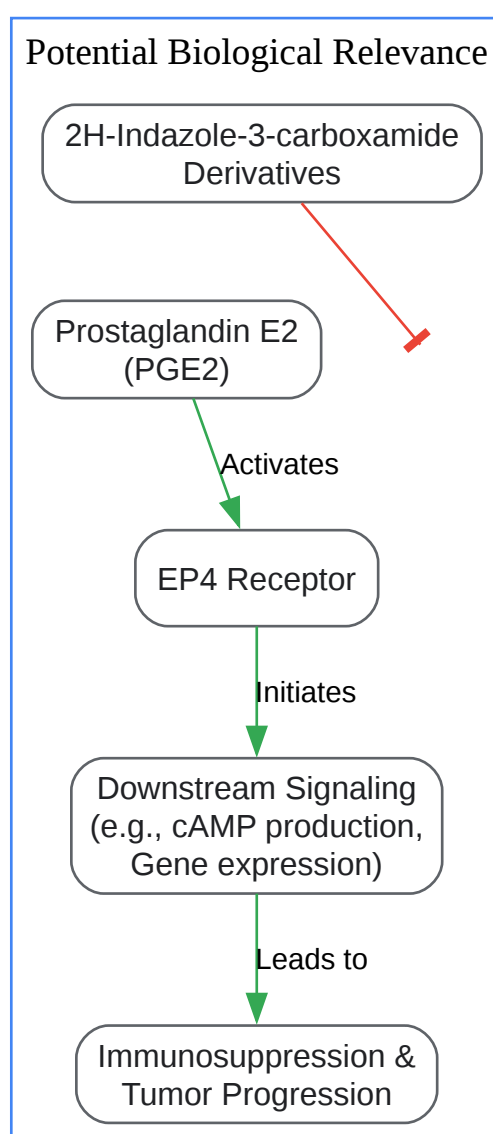
Biological Properties and Relevance

While direct biological activity data for **2-Methyl-2H-indazole-3-carboxylic acid** is limited in publicly accessible literature, the broader class of 2H-indazole derivatives has shown significant pharmacological potential.

Derivatives of 2H-indazole-3-carboxamide have been identified as potent and selective antagonists of the prostanoid EP4 receptor.[3] The EP4 receptor is a key mediator in inflammatory pathways and has been implicated in the progression of certain cancers, such as colorectal cancer.[3] Antagonism of the EP4 receptor can modulate the tumor microenvironment and enhance anti-tumor immune responses.[3]

The general structure-activity relationship (SAR) studies on these derivatives indicate that the 2H-indazole scaffold is crucial for maintaining antagonist potency.[3] This suggests that **2-Methyl-2H-indazole-3-carboxylic acid** could serve as a valuable building block or starting material for the synthesis of novel EP4 receptor antagonists and other potential therapeutic agents.

The following diagram illustrates the potential role of 2H-indazole derivatives in the context of EP4 receptor signaling.



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Inhibition of the EP4 receptor signaling pathway by 2H-indazole derivatives.

Conclusion

2-Methyl-2H-indazole-3-carboxylic acid represents a molecule of interest for medicinal chemistry and drug development, primarily as a scaffold for the synthesis of pharmacologically active compounds. While detailed experimental data on its intrinsic basic properties are currently sparse, its structural relationship to known bioactive molecules, particularly EP4 receptor antagonists, highlights its potential as a valuable research chemical. Further investigation into its physicochemical properties and biological activities is warranted to fully elucidate its potential applications.

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